

Physical and chemical properties of 5-Methoxy-2-methylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-methylbenzoic acid

Cat. No.: B184036

[Get Quote](#)

An In-Depth Technical Guide to 5-Methoxy-2-methylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **5-Methoxy-2-methylbenzoic acid** (CAS No: 3168-59-0). The information is curated for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical and Chemical Properties

5-Methoxy-2-methylbenzoic acid is a white to off-white crystalline solid.^[1] It is characterized by a methoxy group at the 5-position and a methyl group at the 2-position of the benzoic acid backbone.

Table 1: Physical and Chemical Properties of **5-Methoxy-2-methylbenzoic Acid**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[1][2][3]
Molecular Weight	166.17 g/mol	[2][3]
CAS Number	3168-59-0	[1][2][3]
Melting Point	146-147 °C	ChemSrc
Boiling Point	306.0 ± 22.0 °C at 760 mmHg	ChemSrc
Solubility	Soluble in organic solvents; limited solubility in water.[1]	[1]
Appearance	White to off-white crystalline solid.[1]	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **5-Methoxy-2-methylbenzoic acid**. While specific, detailed spectra are proprietary to chemical suppliers, the expected spectral characteristics are as follows:

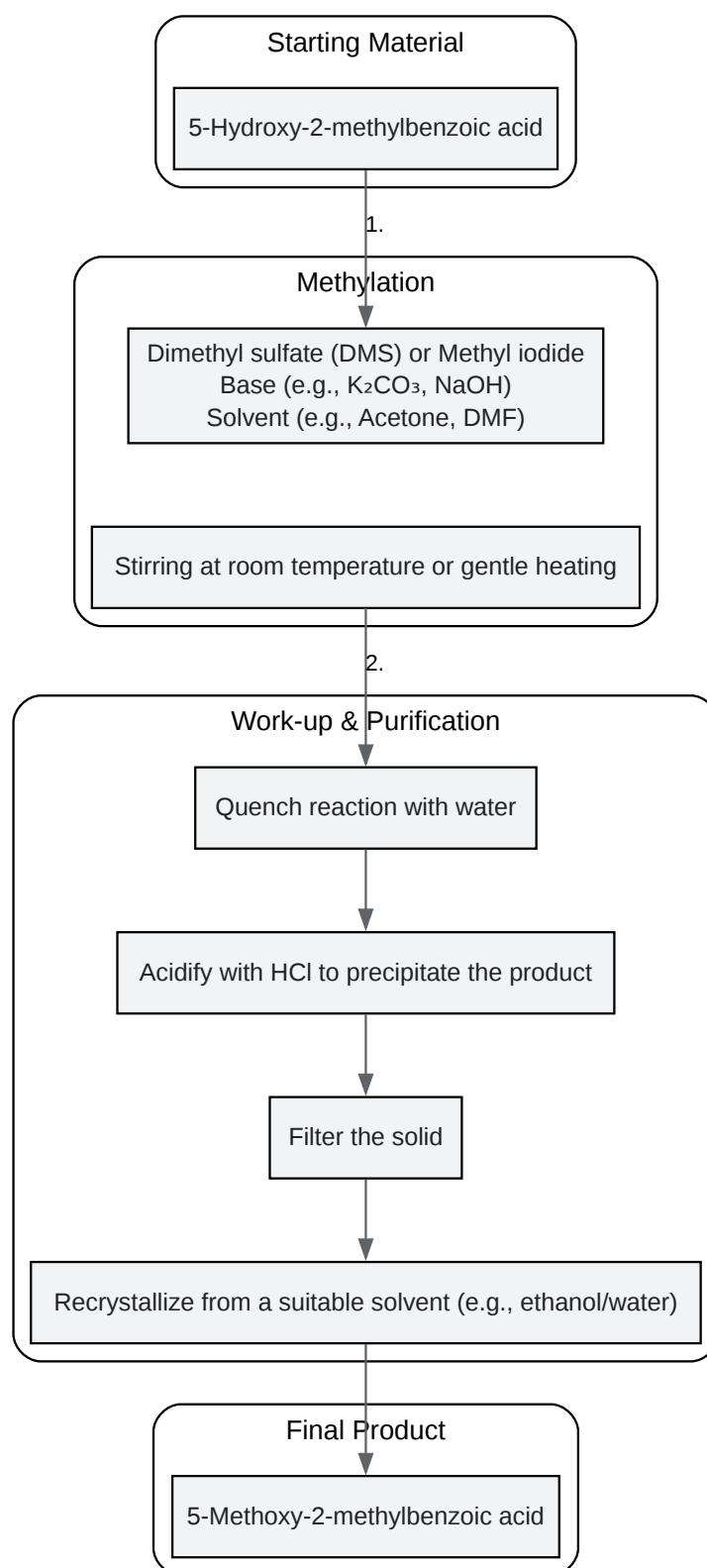
- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy group protons, and the methyl group protons, with chemical shifts and coupling patterns characteristic of the 2,5-disubstituted benzoic acid structure.
- ¹³C NMR: The carbon-13 NMR spectrum will exhibit unique resonances for each carbon atom in the molecule, providing a fingerprint for the carbon skeleton.
- Infrared (IR) Spectroscopy: The IR spectrum will display characteristic absorption bands for the carboxylic acid O-H and C=O stretching vibrations, as well as C-O stretching from the methoxy group and aromatic C-H and C=C bonds.
- Mass Spectrometry (MS): Mass spectral analysis will confirm the molecular weight of the compound, with the molecular ion peak (M⁺) expected at m/z 166.

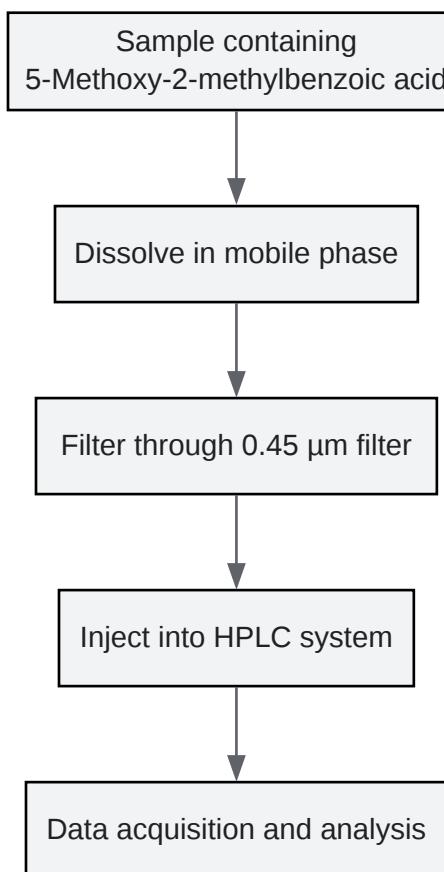
Experimental Protocols

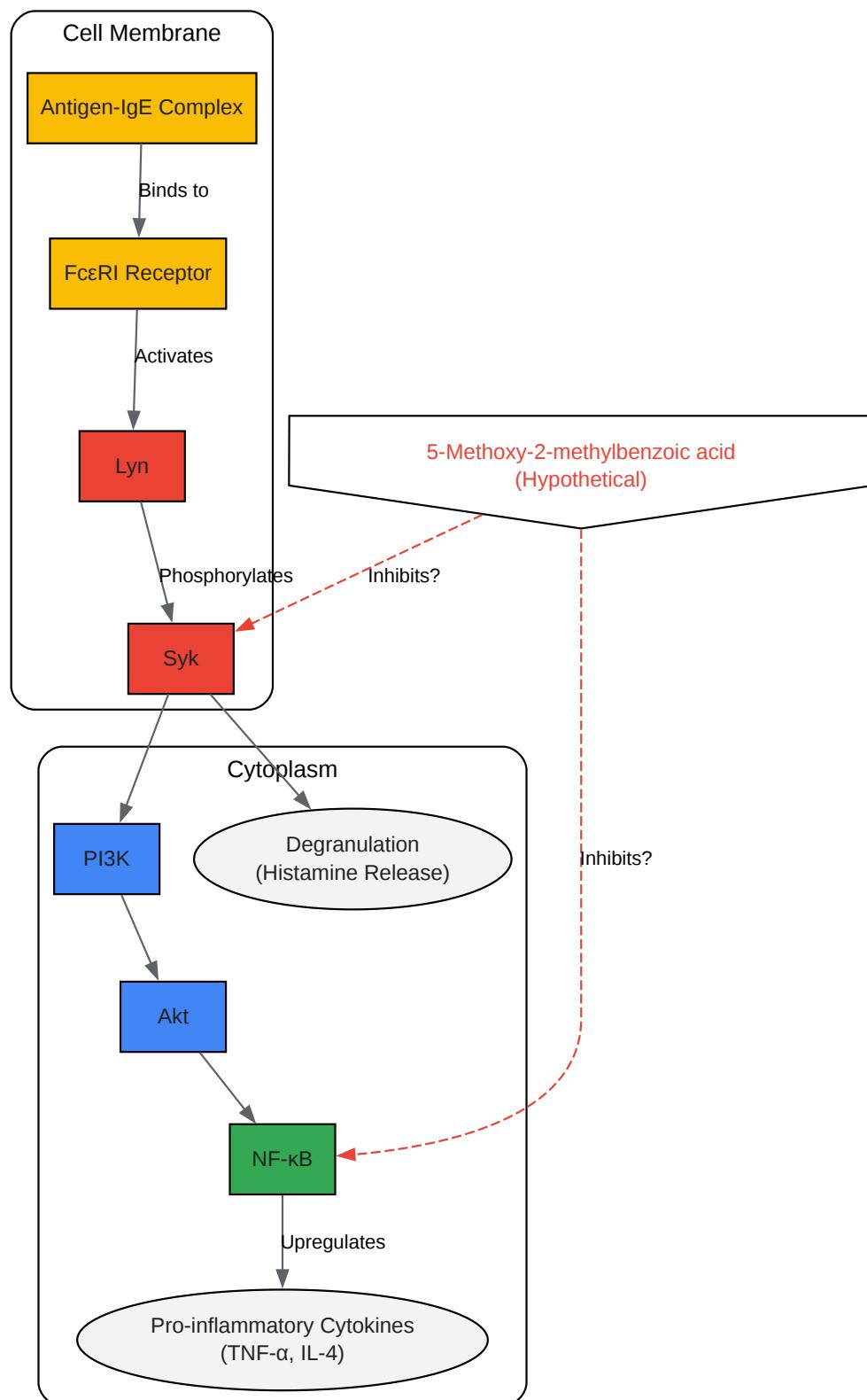
Synthesis of 5-Methoxy-2-methylbenzoic Acid

A general synthetic approach to **5-Methoxy-2-methylbenzoic acid** can be adapted from methods used for similar substituted benzoic acids. One plausible route involves the methylation of a corresponding hydroxybenzoic acid precursor.

A representative, though not specifically cited for this exact molecule, synthetic workflow is presented below:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis routes of 2-Amino-5-methoxybenzoic acid [benchchem.com]
- 2. 2-Methoxy-5-methylbenzoic acid | C9H10O3 | CID 520167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. usbio.net [usbio.net]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Methoxy-2-methylbenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184036#physical-and-chemical-properties-of-5-methoxy-2-methylbenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com